

# An In-depth Technical Guide to Ethyl 2-Cyanopropanoate

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## Compound of Interest

Compound Name: Ethyl 2-cyanopropanoate

Cat. No.: B031390

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This technical guide provides a comprehensive overview of **Ethyl 2-cyanopropanoate**, a key building block in organic synthesis. This document details its chemical and physical properties, safety and handling protocols, and a representative experimental procedure for its synthesis.

## Core Properties and Identification

**Ethyl 2-cyanopropanoate**, also known as ethyl  $\alpha$ -cyanopropionate, is a versatile reagent in the synthesis of a variety of organic compounds.<sup>[1]</sup> Its chemical identity and core physical properties are summarized below.

Table 1: Chemical Identification of **Ethyl 2-cyanopropanoate**

| Identifier        | Value   |
|-------------------|---|
| CAS Number        | 1572-99-2[1][2][3][4]   |
| Molecular Formula | C <sub>6</sub> H <sub>9</sub> NO <sub>2</sub> [2][4]          |
| Molecular Weight  | 127.14 g/mol [2][4]   |
| IUPAC Name        | Ethyl 2-cyanopropanoate[2]                                    |
| Synonyms          | Ethyl 2-cyanopropionate, 2-Cyanopropionic acid ethyl ester[1] |
| InChI Key         | MIHRVXYXORIINI-UHFFFAOYSA-N[2]                                |

Table 2: Physicochemical Properties of **Ethyl 2-cyanopropanoate**

| Property         | Value   |
|------------------|---|
| Appearance       | Colorless to light yellow liquid[3]   |
| Boiling Point    | 193 °C[5]   |
| Density          | 1.01 g/cm <sup>3</sup> [5]  |
| Melting Point    | Not available   |
| Solubility       | Less soluble in water; soluble in organic solvents such as acetone, methyl ethyl ketone, nitromethane, and methylene chloride.[6] |
| Refractive Index | 1.41[5]   |

## Safety and Handling

**Ethyl 2-cyanopropanoate** is classified as a hazardous substance and requires careful handling in a laboratory setting.[2][5] Adherence to appropriate safety protocols is essential to minimize risk.

Table 3: GHS Hazard Information for **Ethyl 2-cyanopropanoate**

|                          |   |
|--------------------------|---|
| Signal Word              | Danger[2][5]  |
| Pictograms               |   |
| Hazard Statements        | H301: Toxic if swallowed[2][5] H315: Causes skin irritation[2][5] H319: Causes serious eye irritation[2][5] |
| Precautionary Statements | P264, P270, P280, P301+P310, P302+P352, P305+P351+P338, P332+P313, P337+P313, P362, P405, P501              |

## Experimental Protocol: Synthesis of Ethyl 2-cyanopropanoate

The following is a representative experimental protocol for the synthesis of **Ethyl 2-cyanopropanoate** from ethyl cyanoacetate and iodomethane.

Materials:

- Ethyl cyanoacetate
- Iodomethane
- Sodium hydride (60% dispersion in mineral oil)
- Anhydrous Tetrahydrofuran (THF)
- Diethyl ether
- Water
- Brine
- Sodium sulfate
- Silica gel

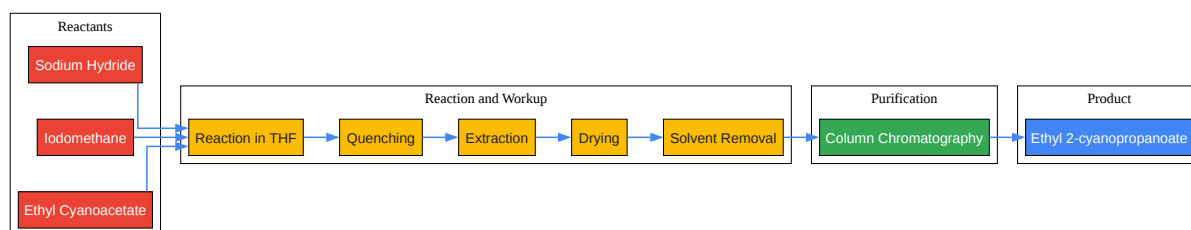
- Ethyl acetate
- Hexane

#### Procedure:

- Suspend sodium hydride (0.33 equivalents) in anhydrous THF in a round-bottom flask under a nitrogen atmosphere and cool to 0 °C.
- Slowly add a solution of ethyl cyanoacetate (1.0 equivalent) in anhydrous THF to the stirred suspension.
- Stir the mixture at 0 °C for 15 minutes.
- Add iodomethane (0.33 equivalents) to the reaction mixture and allow it to stir for 3 hours.
- Quench the reaction by adding water.
- Extract the aqueous layer with diethyl ether.
- Wash the combined organic layers with brine.
- Dry the organic layer over sodium sulfate and filter.
- Remove the solvent under reduced pressure.
- Purify the crude product by silica gel column chromatography using a mixture of ethyl acetate and hexane as the eluent to yield pure **Ethyl 2-cyanopropanoate** as a colorless liquid.

## Visualizations

The following diagrams illustrate key aspects of **Ethyl 2-cyanopropanoate**.



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Caption: Synthesis workflow for **Ethyl 2-cyanopropanoate**.

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2-Cyanopropanoate]. BenchChem, [2025]. [Online PDF]. Available at:

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